preventing degradation of 1,3-Dimethylurea during storage

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Compound of Interest	
Compound Name:	1,3-Dimethylurea
Cat. No.:	B165225 Get Quote

Technical Support Center: 1,3-Dimethylurea

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of **1,3-Dimethylurea** during storage.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **1,3-Dimethylurea**?

A1: **1,3-Dimethylurea** is a stable compound under normal temperatures and pressures.[1][2] For optimal stability, it should be stored at room temperature in a cool, dry, and well-ventilated area.[1][3] The container must be kept tightly closed to prevent moisture absorption and contamination.[1][3]

Q2: What are the primary causes of **1,3-Dimethylurea** degradation?

A2: The primary factors that can lead to the degradation of **1,3-Dimethylurea** are:

- Elevated Temperatures: Although stable at room temperature, it can decompose upon heating, which may produce nitrogen oxides.[3][4] Studies on the synthesis of **1,3-dimethylurea** suggest that higher temperatures are unfavorable.[1]

- Moisture: **1,3-Dimethylurea** is susceptible to moisture. The presence of water can significantly lower the transition temperature between its polymorphic forms, potentially

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affecting its physical stability.[5][6] While hydrolysis is slow under neutral conditions with a calculated half-life of over a year, it can be more significant under strongly acidic or basic conditions.[7]

- Incompatible Materials: Contact with strong oxidizing agents should be avoided as it can lead to chemical reactions and degradation.[8]

Q3: What are the common impurities found in **1,3-Dimethylurea**?

A3: Common impurities that may be present in **1,3-Dimethylurea** include unmethylated urea and partially methylated derivatives such as N-methylurea.[9] One commercially available source specifies a limit of less than 1% for N-Methylurea.[10]

Q4: How long can I store **1,3-Dimethylurea** before I should be concerned about degradation?

A4: When stored under the recommended conditions (cool, dry, tightly sealed container), **1,3-Dimethylurea** is stable for at least two years.[10] However, it is always best practice to re-analyze the material if it has been stored for an extended period, especially if the storage conditions have not been ideal.

Troubleshooting Guide

Problem: I suspect my **1,3-Dimethylurea** has been exposed to moisture. What should I do?

- Visual Inspection: Examine the material for any changes in its physical appearance. Clumping or the presence of visible liquid may indicate significant moisture absorption.

- Analytical Testing: The most reliable way to assess the impact of moisture is through analytical testing.

  - Water Content Analysis: Perform a Karl Fischer titration to determine the water content. A significant increase from the initial specification suggests moisture absorption.

  - Purity Analysis (HPLC): Run an HPLC analysis to check for the appearance of degradation products. A decrease in the main peak area and the emergence of new peaks could indicate hydrolysis.

- Differential Scanning Calorimetry (DSC): As moisture can affect the polymorphic form, DSC can be used to check for shifts in the melting point or the appearance of new thermal events. Research has shown that water can depress the transition temperature between polymorphic forms.[5][6]

- Corrective Action: If significant moisture is detected, the material may need to be dried under vacuum at a moderate temperature (e.g., 50°C).[11] However, if degradation is observed, the batch may no longer be suitable for use, depending on the requirements of your experiment.

Problem: The purity of my **1,3-Dimethylurea** appears to have decreased over time, even under recommended storage conditions.

- Verify Storage Conditions: Double-check that the storage area is indeed cool, dry, and well-ventilated. Ensure the container seal is intact.

- Check for Contamination: Consider the possibility of contamination from incompatible materials. Review handling procedures to ensure that spatulas and other equipment are clean and dry. **1,3-Dimethylurea** is known to be incompatible with strong oxidizing agents.[8]

- Perform Purity Analysis: Use a validated stability-indicating HPLC or GC method to identify and quantify any impurities. This will help determine if the observed decrease in purity is due to the formation of known degradation products or other contaminants.

Data on Stability and Degradation

The following tables summarize key data related to the stability and degradation of **1,3-Dimethylurea**.

Table 1: Physicochemical Properties and Stability Information

Parameter	Value	Reference
Appearance	Colorless to white crystalline powder	[4]
Melting Point	101-107 °C	[3][7]
Boiling Point	268-270 °C	[3]
Water Solubility	765 g/L at 21.5 °C	[7][12]
Recommended Storage	Room temperature, in a dry, well-ventilated place	[1][3]
Incompatibilities	Strong oxidizing agents	[8]

Table 2: Degradation Pathways and Half-Life Data

Degradation Pathway	Conditions	Half-Life/Observations	Reference
Hydrolysis	Neutral pH	> 1 year (calculated)	[7]
Photodegradation (in air)	Reaction with hydroxyl radicals	5.2 days (calculated)	[7]
Photodegradation (in water)	Reaction with hydroxyl radicals	111 days (estimated)	[7]
Thermal Decomposition	Elevated temperatures	Can decompose above 150 °C	[7]

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Purity Assessment

This protocol outlines a general method for assessing the purity of **1,3-Dimethylurea** and detecting potential degradation products.

1. Instrumentation and Columns:

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- High-Performance Liquid Chromatograph (HPLC) with a UV detector.

- Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

2. Reagents and Mobile Phase:

- Acetonitrile (HPLC grade).

- Water (HPLC grade).

- Mobile Phase: A gradient of water and acetonitrile is typically effective. A starting point could be 95:5 (Water:Acetonitrile) with a linear gradient to 50:50 over 20 minutes.

3. Standard and Sample Preparation:

- Standard Solution: Accurately weigh about 10 mg of **1,3-Dimethylurea** reference standard and dissolve it in a 10 mL volumetric flask with the initial mobile phase composition.

- Sample Solution: Prepare the sample solution in the same manner as the standard solution.

4. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.

- Injection Volume: 10 µL.

- Column Temperature: 30 °C.

- UV Detection: 210 nm.

5. Analysis:

- Inject the standard solution to determine the retention time and peak area of **1,3-Dimethylurea**.

- Inject the sample solution and compare the chromatogram to the standard.

- Calculate the purity of the sample by comparing the peak area of **1,3-Dimethylurea** to the total area of all peaks. The appearance of new peaks may indicate degradation.

Protocol 2: Gas Chromatography (GC) Method for Impurity Profiling

This protocol provides a general framework for the analysis of volatile impurities in **1,3-Dimethylurea**.

1. Instrumentation:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID).

- Capillary column suitable for polar compounds (e.g., a wax-type column).

2. Reagents and Sample Preparation:

- Methanol (GC grade) or another suitable solvent.

- Sample Solution: Accurately weigh about 50 mg of **1,3-Dimethylurea** and dissolve it in 1 mL of methanol in a GC vial.

3. GC Conditions:

- Injector Temperature: 250 °C.

- Detector Temperature: 280 °C.

- Carrier Gas: Helium or Nitrogen at an appropriate flow rate.

- Oven Temperature Program: Start at 80 °C, hold for 2 minutes, then ramp to 220 °C at 10 °C/min, and hold for 5 minutes.

- Injection Volume: 1 µL (split injection may be necessary).

4. Analysis:

- Inject a solvent blank to identify any peaks originating from the solvent.

- Inject the sample solution.

- Identify and quantify impurities based on their retention times and peak areas relative to the main **1,3-Dimethylurea** peak. For identification of unknown impurities, GC-MS would be required.

Visualizations
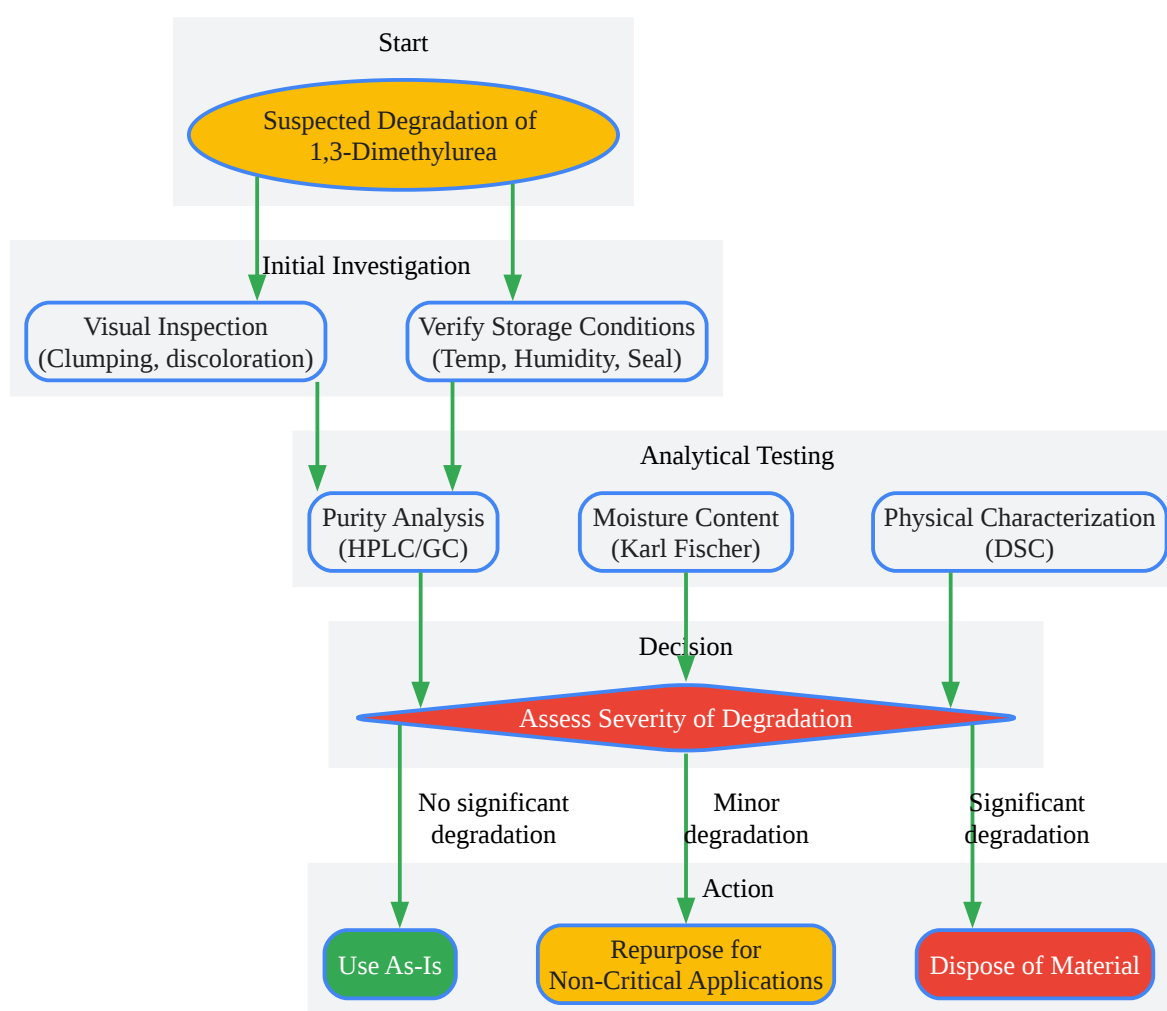
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Caption: Troubleshooting workflow for suspected degradation of **1,3-Dimethylurea**.
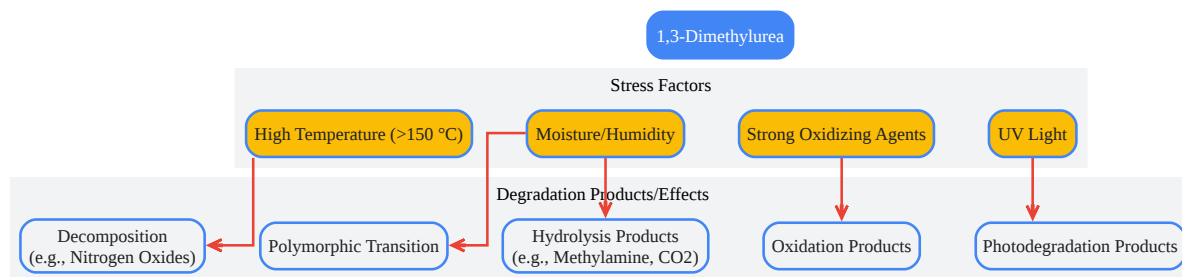
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Caption: Potential degradation pathways of **1,3-Dimethylurea** under various stress conditions.

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